

27-Alkyne Cholesterol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 27-Alkyne cholesterol

Cat. No.: B3026327

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

27-Alkyne cholesterol is a synthetically modified version of cholesterol that incorporates a terminal alkyne group on its side chain.^{[1][2][3][4][5]} This modification makes it an invaluable tool for researchers studying cholesterol metabolism, transport, and localization within biological systems.^{[1][2][3][5][6]} The presence of the alkyne functional group allows for its detection and visualization through a highly specific and efficient bioorthogonal reaction known as "click chemistry".^{[1][4][5][7][8]} This guide provides a comprehensive overview of **27-alkyne cholesterol**, including its chemical properties, experimental protocols, and applications.

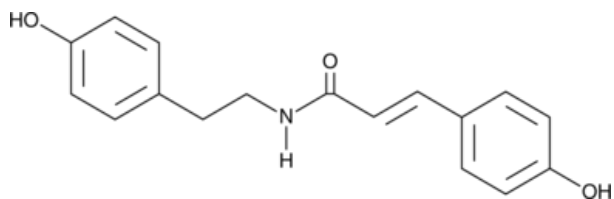
Chemical Identity and Properties

CAS Number: 1527467-07-7^{[1][2][3][4][9]}

Chemical Structure:

- Formal Name: 20R-[(4R)-4-methyl-5-hexyn-1-yl]-pregn-5-en-3 β -ol^[9]
- SMILES: C--INVALID-LINK--C#C">C@H[C@@]1([H])CC[C@@]2([H])[C@]3([H])CC=C4C--INVALID-LINK--CC[C@]4(C)[C@@]3([H])CC[C@@]21C^[9]
- InChI Key: HOUZLWCQDNDNNE-ZRUUVFCLSA-N^[9]

A two-dimensional representation of the chemical structure of **27-alkyne cholesterol** is shown below:



Physicochemical and Handling Data

The following table summarizes the key quantitative data for **27-alkyne cholesterol**.

Property	Value
Molecular Formula	C ₂₈ H ₄₄ O
Molecular Weight	396.66 g/mol [1][2][3]
Appearance	White crystalline solid[1][2][3]
Purity	≥95% (¹ H NMR)[1][2][3], ≥98%[9]
Solubility	DMSO, DMF[1][2][4], Ethanol: 20 mg/ml, DMF: 2 mg/ml, DMSO: 0.1 mg/ml[9]
Storage	-20°C[1][4][9]
Shipping	Ambient temperature[1][4]

Experimental Applications and Protocols

27-Alkyne cholesterol is a versatile tool for studying various aspects of cholesterol biology. It is readily taken up by cells and recognized by enzymes involved in cholesterol metabolism across different species, including bacteria, yeast, rats, and humans.[1][5][6][7][9] This allows researchers to trace its metabolic fate and subcellular localization.[1][5][6]

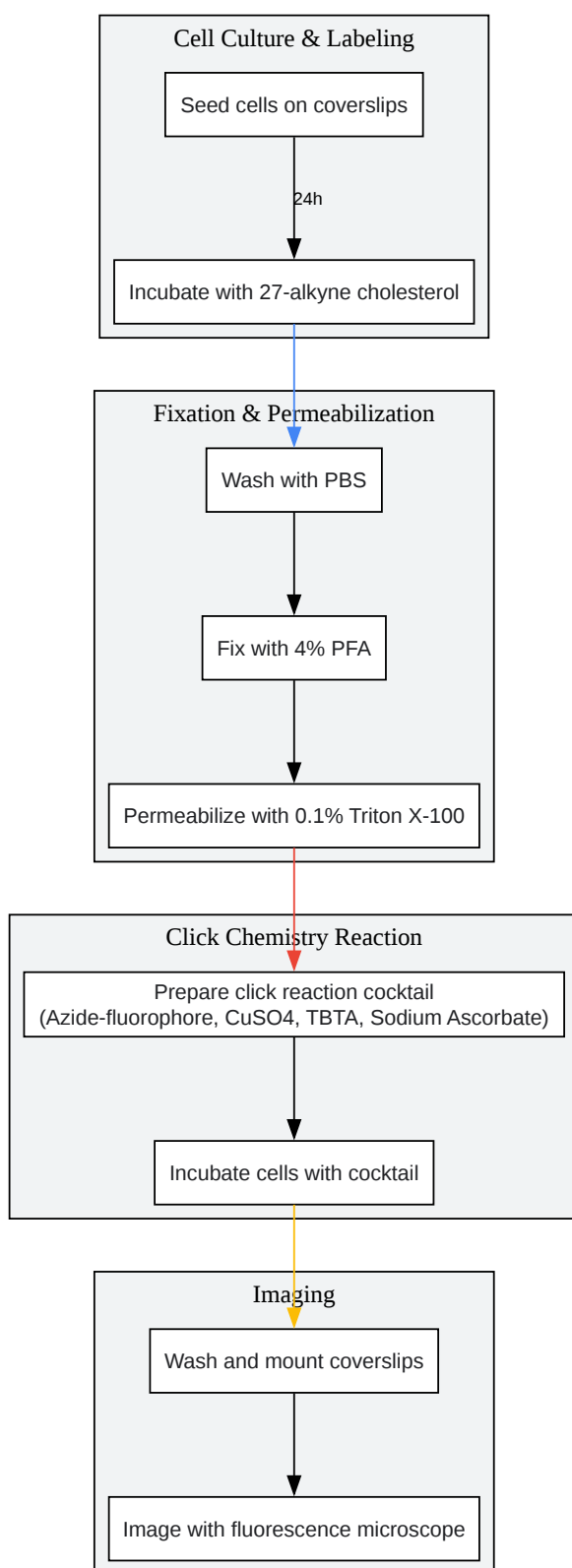
Key Applications:

- Tracking Cholesterol Metabolism: Following the conversion of **27-alkyne cholesterol** into its metabolites.[6]

- Visualizing Subcellular Localization: Imaging the distribution of cholesterol in organelles such as the Golgi apparatus, endoplasmic reticulum, mitochondria, and plasma membrane.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Studying Cholesterol Transport: Investigating the mechanisms of intracellular cholesterol trafficking.[\[10\]](#)[\[11\]](#)
- Probing Lipid-Protein Interactions: Identifying proteins that interact with cholesterol.[\[6\]](#)

Experimental Workflow for Cellular Labeling and Visualization

The following diagram illustrates a typical workflow for labeling cells with **27-alkyne cholesterol** and subsequently visualizing it using fluorescence microscopy.



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Workflow for cellular labeling and visualization.

Detailed Experimental Protocol: Metabolic Labeling and Fluorescence Microscopy

This protocol provides a detailed methodology for labeling mammalian cells with **27-alkyne cholesterol** and visualizing its subcellular distribution via click chemistry and fluorescence microscopy.

Materials:

- **27-alkyne cholesterol** (stock solution in DMSO or ethanol)
- Mammalian cells of interest
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- Paraformaldehyde (PFA), 4% in PBS
- Triton X-100 or other suitable permeabilization agent
- Click chemistry reagents:
 - Azide-conjugated fluorophore (e.g., Alexa Fluor 488 Azide)
 - Copper(II) sulfate (CuSO_4)
 - Tris(benzyltriazolylmethyl)amine (TBTA) or other copper ligand
 - Sodium ascorbate
- Mounting medium with DAPI

Procedure:

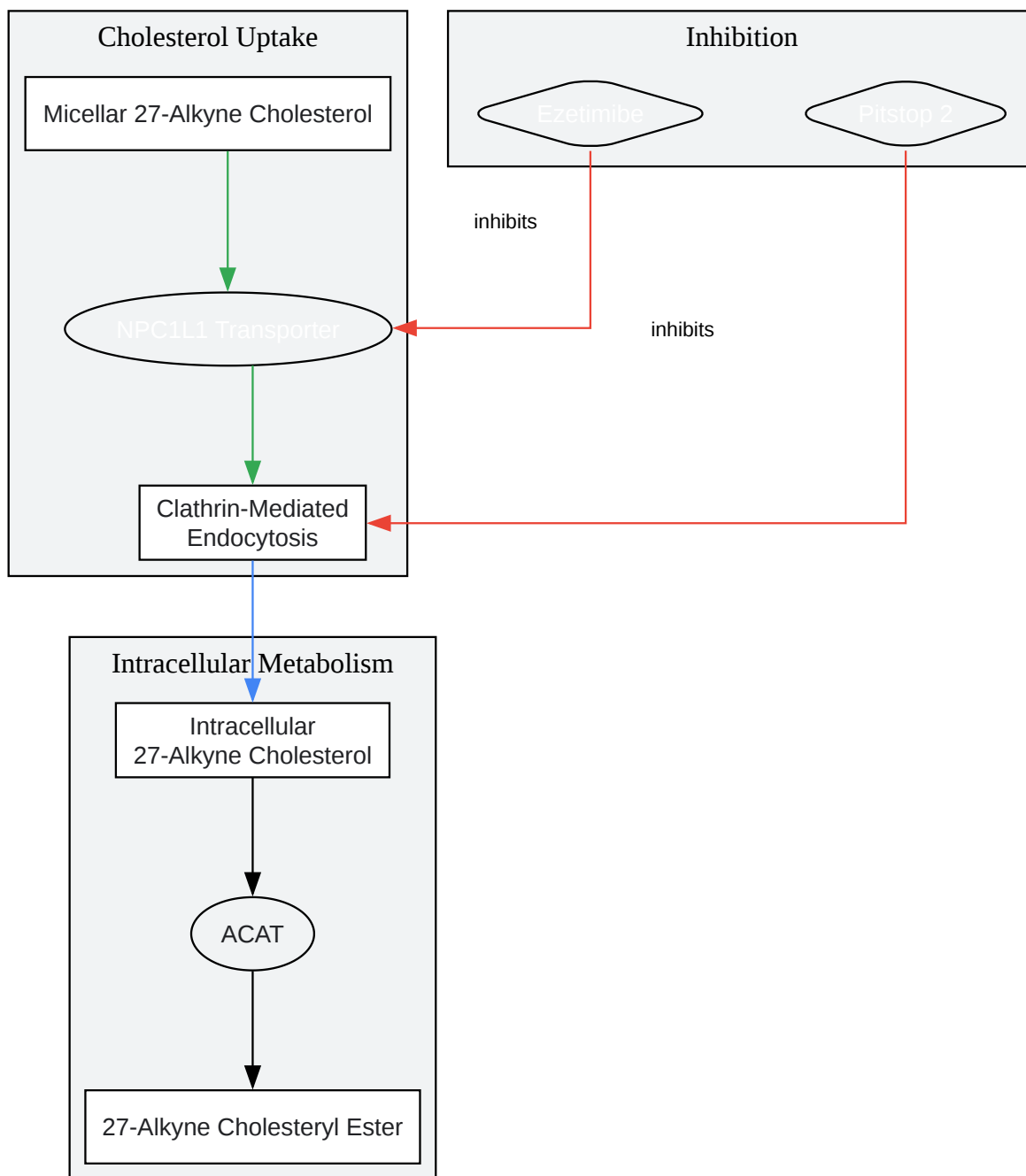
- **Cell Seeding:** Seed cells on glass coverslips in a multi-well plate at a density that will result in 50-70% confluency at the time of labeling.

- Metabolic Labeling:
 - Prepare a working solution of **27-alkyne cholesterol** in cell culture medium. The final concentration may need to be optimized but is typically in the range of 10-50 μM .
 - Remove the old medium from the cells and replace it with the **27-alkyne cholesterol**-containing medium.
 - Incubate the cells for a desired period (e.g., 4-24 hours) to allow for uptake and metabolic incorporation.
- Fixation:
 - Wash the cells three times with PBS to remove unincorporated **27-alkyne cholesterol**.
 - Fix the cells by incubating with 4% PFA in PBS for 15-20 minutes at room temperature.
 - Wash the cells three times with PBS.
- Permeabilization (Optional):
 - If intracellular targets are to be visualized, permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS.
- Click Chemistry Reaction:
 - Prepare the click reaction cocktail. A typical cocktail consists of:
 - Azide-fluorophore (1-10 μM)
 - CuSO_4 (100-200 μM)
 - TBTA (500 μM - 1 mM)
 - Freshly prepared sodium ascorbate (1-5 mM) in PBS.

- Incubate the cells with the click reaction cocktail for 30-60 minutes at room temperature, protected from light.
- Wash the cells three times with PBS.
- Counterstaining and Mounting:
 - (Optional) Stain for other cellular components (e.g., with antibodies for immunofluorescence).
 - Mount the coverslips on microscope slides using a mounting medium containing a nuclear counterstain like DAPI.
- Imaging:
 - Visualize the labeled cells using a fluorescence microscope with appropriate filter sets for the chosen fluorophore and DAPI.

Signaling Pathways and Logical Relationships

27-Alkyne cholesterol is not directly involved in signaling pathways in the same way as a signaling molecule. Instead, it serves as a tracer to study the dynamics of cholesterol, which is a critical component of cellular membranes and a precursor for steroid hormones and bile acids. The following diagram illustrates the logical relationship of how **27-alkyne cholesterol** is used to probe the Niemann-Pick C1 Like-1 (NPC1L1)-dependent cholesterol uptake pathway, which is a target for the cholesterol-lowering drug ezetimibe.^{[10][11]}



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